

# N-tert-Butoxycarbonyl-N-methylalanine chemical structure and IUPAC name

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## Compound of Interest

Compound Name: *N-tert-Butoxycarbonyl-N-methylalanine*

Cat. No.: B558136

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An In-depth Technical Guide to **N-tert-Butoxycarbonyl-N-methylalanine**

For Researchers, Scientists, and Drug Development Professionals

## Chemical Identity and Structure

**N-tert-Butoxycarbonyl-N-methylalanine**, commonly abbreviated as Boc-N-Me-Ala-OH, is a derivative of the amino acid alanine. It is specifically an N-methylated and N-protected form of L-alanine, which is widely utilized in the solid-phase synthesis of peptides. The tert-butoxycarbonyl (Boc) group serves as a protecting group for the amine, preventing it from reacting during the peptide coupling process.

IUPAC Name: (2S)-2-{--INVALID-LINK--amino}propanoic acid[1][2]

Chemical Structure:

- Molecular Formula: C<sub>9</sub>H<sub>17</sub>NO<sub>4</sub>[1]
- SMILES: C--INVALID-LINK--C(O)=O[1]
- InChI Key: VLHQXRIIQSTJCQ-LURJTMIESA-N[1]

## Physicochemical Properties

A summary of the key quantitative data for **N-tert-Butoxycarbonyl-N-methylalanine** is presented below. This information is crucial for its handling, storage, and application in experimental settings.

Property	Value	Reference
Molecular Weight	203.24 g/mol	[2][3]
Appearance	White to off-white powder or crystal	[1][4]
Melting Point	88.0-94.0 °C	[1]
Optical Rotation	-30.4 ± 0.3° (C=1 in ethanol)	[1]
CAS Number	16948-16-6	[1][2]
Solubility	Soluble in DMSO (≥ 200 mg/mL)	[3]

## Experimental Protocols

The synthesis of **N-tert-Butoxycarbonyl-N-methylalanine** is a key procedure for its use in further research and development. Below is a detailed protocol for its chemical synthesis.

### Synthesis of N-(tert-butoxycarbonyl)-N-methylalanine[5]

This protocol involves a two-step process starting from L-alanine.

#### Step 1: Synthesis of 2-(N-(tert-butoxycarbonyl)amino)-alanine (Boc-L-alanine)

- Dissolve L-alanine (1 g) in a mixture of 1,4-dioxane (22 mL) and H<sub>2</sub>O (11 mL) at 0°C.
- Adjust the pH of the solution to 9-10 using a 10% NaOH aqueous solution.
- Add di-tert-butyl dicarbonate (Boc<sub>2</sub>O, 2.45 g) to the mixture.
- Stir the reaction mixture overnight at room temperature.
- Wash the mixture with 50 mL of ethyl acetate.

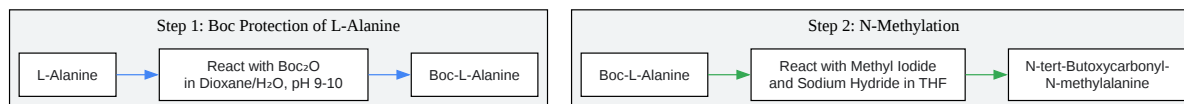
- Acidify the aqueous layer to a pH of 2 with 2 M HCl.
- Extract the product with two 100 mL portions of ethyl acetate.
- Dry the combined ethyl acetate extracts over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ).
- Remove the solvent under reduced pressure to yield a white solid.

#### Step 2: Synthesis of N-(tert-butoxycarbonyl)-N-methylalanine[5]

- Stir the 2-(N-(tert-butoxycarbonyl)amino)-alanine (1.9 g) from Step 1 in tetrahydrofuran (THF, 20 mL) in an ice bath under an inert atmosphere.[5]
- Add a 10 molar equivalent of methyl iodide in one portion.[5]
- Slowly add a 10 molar equivalent of sodium hydride (60% dispersion in mineral oil).[5]
- Allow the mixture to stir at room temperature for 24 hours.[5]
- Quench the reaction by adding 100 mL of  $\text{H}_2\text{O}$ . [5]
- Wash the reaction mixture with 200 mL of diethyl ether.[5]
- Adjust the pH of the aqueous layer to 3 using 5 M HCl.[5]
- Extract the product with two 100 mL portions of chloroform.[5]
- Dry the combined chloroform extracts over  $\text{Na}_2\text{SO}_4$  and evaporate the solvent under vacuum to yield a white solid of N-(tert-butoxycarbonyl)-N-methylalanine.[5]

## Visualized Experimental Workflow

The following diagram illustrates the logical flow of the synthesis of **N-tert-Butoxycarbonyl-N-methylalanine**.



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Caption: Workflow for the two-step chemical synthesis of **N-tert-Butoxycarbonyl-N-methylalanine**.

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## References

- 1. N-Boc-N-methyl-L-alanine, 98% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 2. (2S)-2-(((tert-butoxy)carbonyl)(methyl)amino)propanoic acid | C<sub>9</sub>H<sub>17</sub>NO<sub>4</sub> | CID 7009590 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. BOC-N-Methyl-L-alanine | 16948-16-6 [chemicalbook.com]
- 5. benchchem.com [benchchem.com]
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